

Application Notes and Protocols for NNC 05-2090 in Behavioral Studies

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B10771031

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These application notes provide a comprehensive overview of the experimental use of **NNC 05-2090**, a GABA uptake inhibitor, in various behavioral research models. Detailed protocols for key experiments are provided to facilitate study design and execution.

Pharmacological Profile of NNC 05-2090

NNC 05-2090 is a potent inhibitor of GABA transporters with moderate selectivity for the betaine/GABA transporter 1 (BGT-1). Its pharmacological activity extends to other GABA and monoamine transporters, as well as exhibiting affinity for α 1- and D2-receptors. This broad-spectrum activity should be considered when designing and interpreting behavioral studies.

Table 1: In Vitro Inhibitory Activity of NNC 05-2090

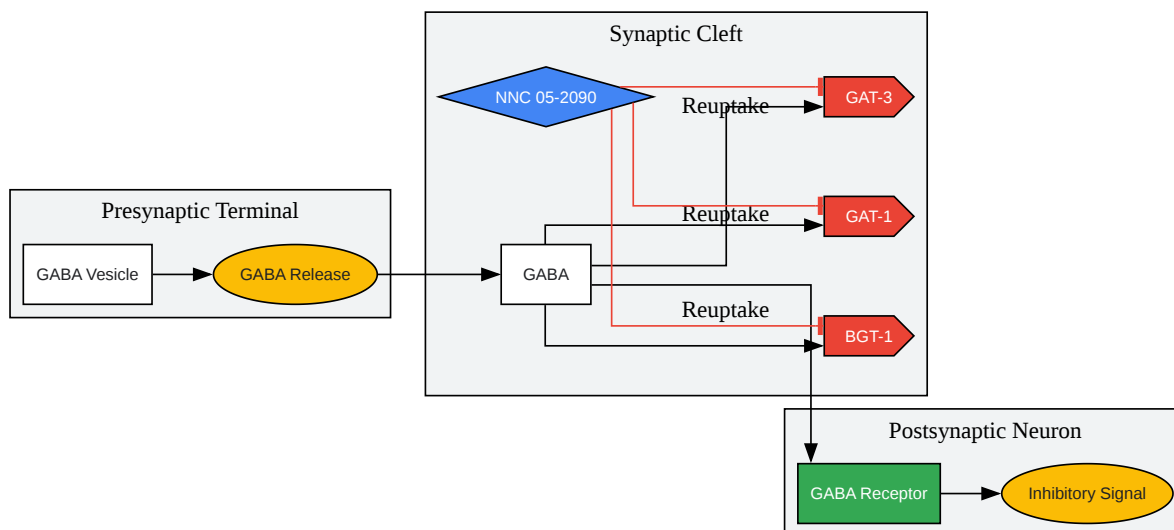
Target	Species	Assay Type	IC50 (μM)	Ki (μM)	Reference
GABA Transporters					
BGT-1 (mGAT-2)	Human	[3H]GABA Uptake	10.6	1.4	[1][2]
GAT-1	Human	[3H]GABA Uptake	29.62	19	[1][2]
GAT-2	Human	[3H]GABA Uptake	45.29	41	[1][2]
GAT-3	Human	[3H]GABA Uptake	22.51	15	[1][2]
Monoamine Transporters					
Serotonin Transporter (SERT)	CHO Cells	Substrate Uptake	5.29	-	[3][4]
Noradrenaline Transporter (NET)	CHO Cells	Substrate Uptake	7.91	-	[3][4]
Dopamine Transporter (DAT)	CHO Cells	Substrate Uptake	4.08	-	[3][4]
Receptor Binding Affinity					
α1-Adrenergic Receptor	Rat	Receptor Binding	0.266	-	[5]
D2 Dopamine Receptor	Rat	Receptor Binding	1.632	-	[5]

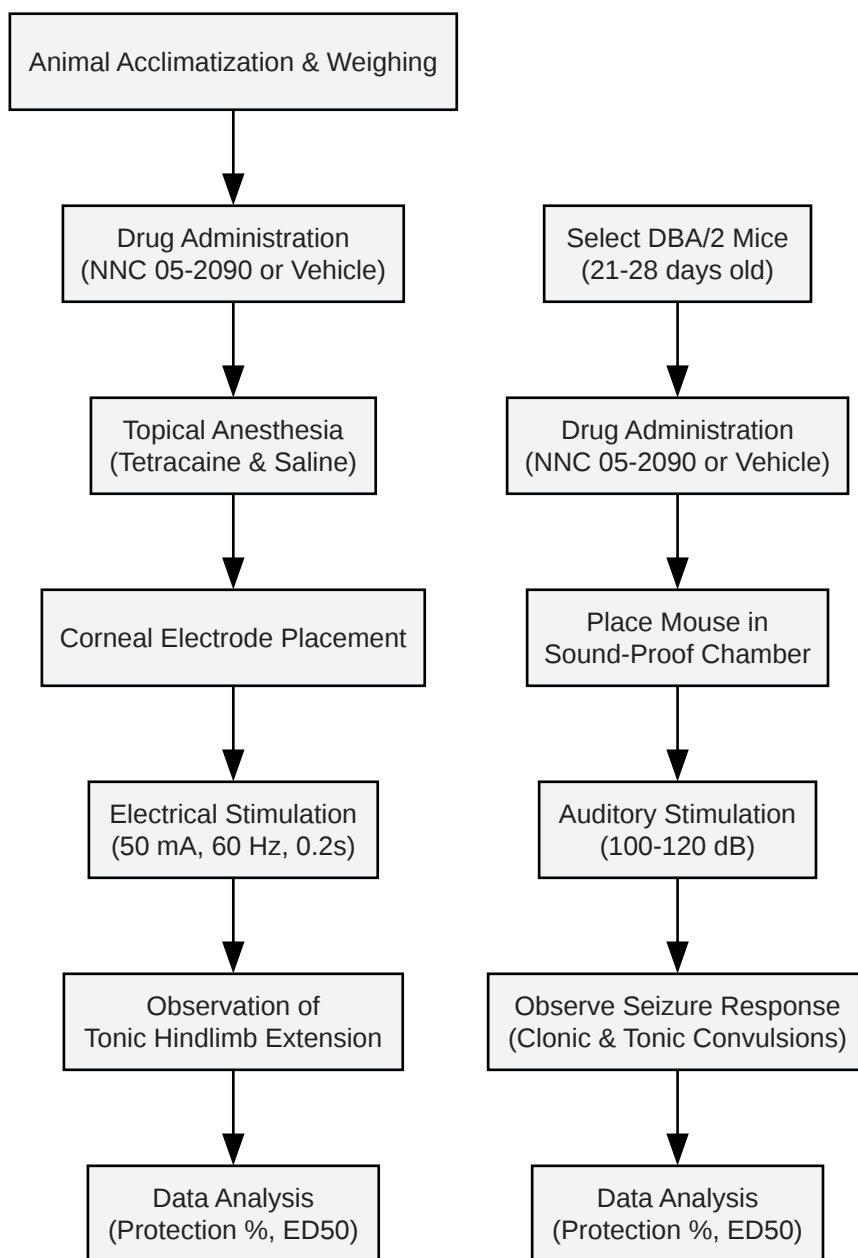
Table 2: In Vivo Efficacy of NNC 05-2090 in Animal Models

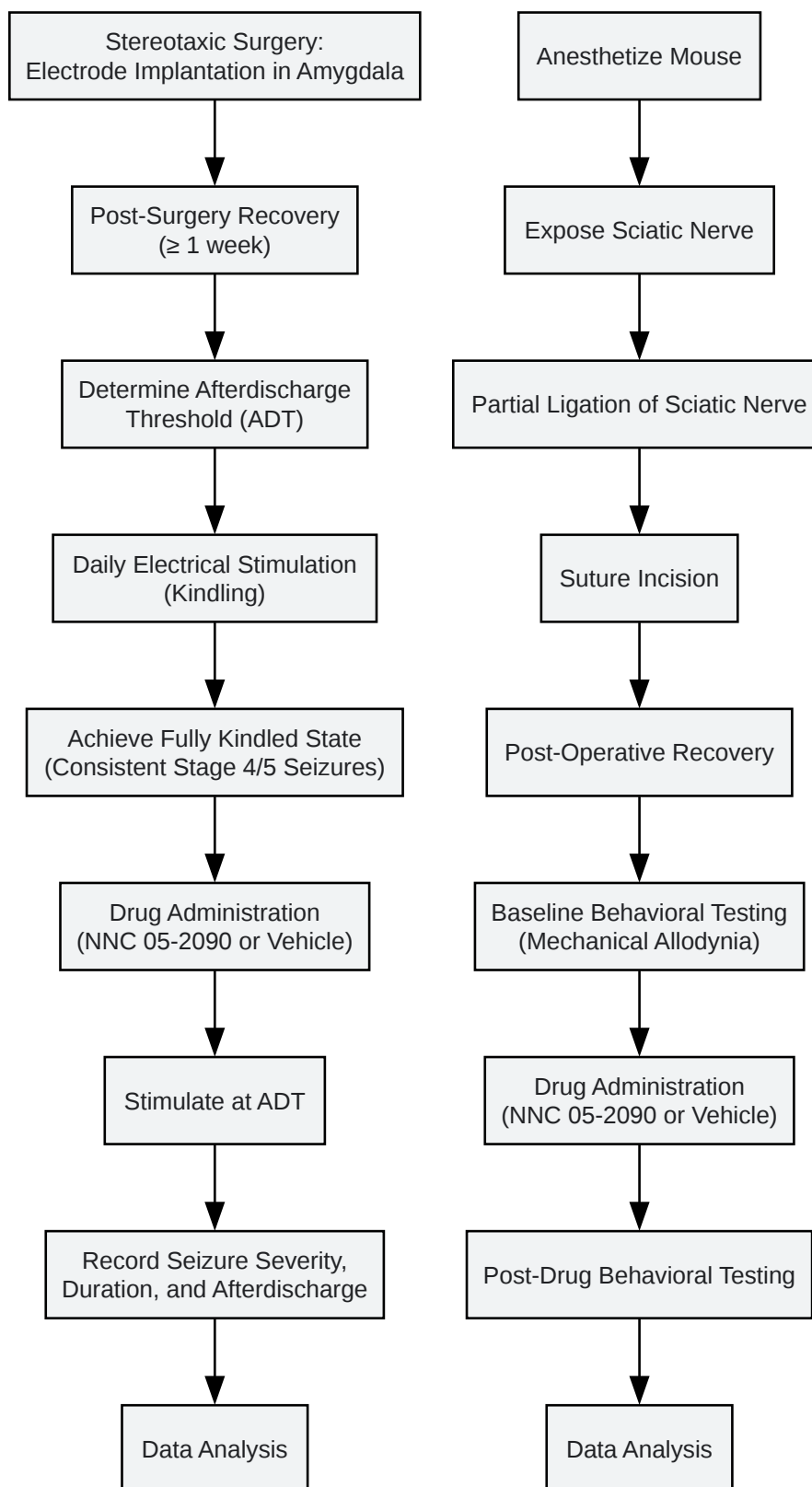
Behavioral Model	Species	Administration	Endpoint	ED50 (μmol/kg)	Reference
Sound-Induced Seizures (Tonic)	DBA/2 Mice	Intraperitoneal	Inhibition of tonic convulsions	6	[5]
Sound-Induced Seizures (Clonic)	DBA/2 Mice	Intraperitoneal	Inhibition of clonic convulsions	19	[5][6]
Maximal Electroshock (MES)	Mice	Intraperitoneal	Abolition of tonic hindlimb extension	73	[5][6]
Amygdala Kindled Seizures	Rats	Intraperitoneal	Reduction in generalized seizure severity	-	[5]
Neuropathic Pain (PSL)	Mice	Intraperitoneal/Intrathecal	Reversal of mechanical allodynia	-	[6]

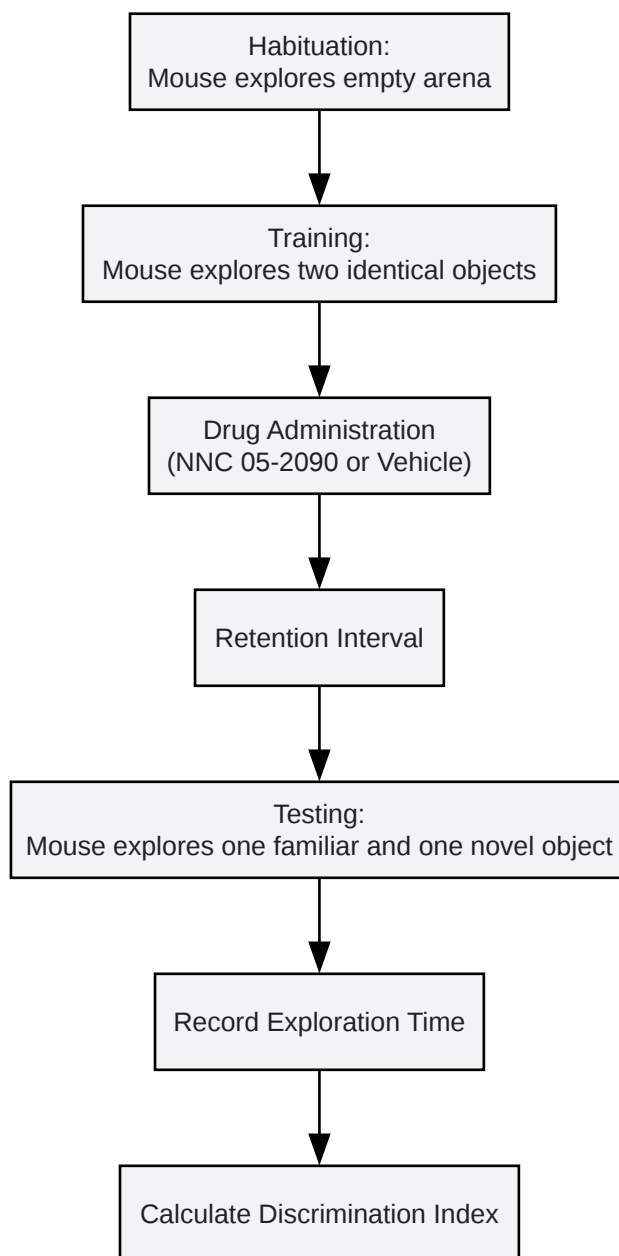
Signaling Pathway of NNC 05-2090

NNC 05-2090's primary mechanism of action involves the inhibition of GABA transporters, leading to an increase in extracellular GABA concentrations. This enhances GABAergic neurotransmission, which is generally inhibitory, contributing to its anticonvulsant and potentially analgesic effects. Its interaction with monoamine transporters can also modulate synaptic levels of serotonin, noradrenaline, and dopamine, which may contribute to its overall behavioral profile.









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